

An In-depth Technical Guide to Valeryl Chloride: Synonyms, Identifiers, and Properties

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Compound of Interest

Compound Name: Valeryl chloride

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For Researchers, Scientists, and Drug Development Professionals

Valeryl chloride, a versatile acyl chloride, serves as a critical intermediate in a wide array of chemical syntheses. Its reactivity makes it an essential building block in the pharmaceutical, agrochemical, and specialty chemical industries. This technical guide provides a comprehensive overview of its synonyms, chemical identifiers, and physicochemical properties, presented for clarity and ease of use by professionals in research and development.

Nomenclature and Identification

Valeryl chloride is known by several synonyms, reflecting its chemical structure and common usage in different contexts. Accurate identification is paramount for safety, regulatory compliance, and reproducibility in research.

Table 1: Synonyms for **Valeryl Chloride**

Synonym Type	Synonym
IUPAC Name	Pentanoyl chloride[1][2]
Common Names	Valeryl chloride[1], Valeroyl chloride[1][3]
Systematic Names	n-Pentanoyl chloride[1][3], n-Valeroyl chloride[1], n-Butanecarbonyl chloride[1][3], Pentanoic acid chloride[1][3]
Other Variants	Valeric acid chloride[1], 1-chloro-1-pentanone[1]

A variety of identifiers are assigned to **valeryl chloride** by chemical societies, databases, and regulatory bodies to ensure its unambiguous identification.

Table 2: Chemical Identifiers for **Valeryl Chloride**

Identifier Type	Identifier
CAS Number	638-29-9[1][3][4][5][6][7]
PubChem CID	61186[1][8][9]
EINECS Number	211-330-1[1][3][5][10]
UN Number	2502[1][11]
Beilstein Registry No.	506293[3]
MDL Number	MFCD00000757[3][4][6][9]
InChI	InChI=1S/C5H9ClO/c1-2-3-4-5(6)7/h2-4H2,1H3[1][3]
InChIKey	XGISHOFUAFNYQF-UHFFFAOYSA-N[1][12]
SMILES	CCCCC(=O)Cl[1][3]

Physicochemical Properties

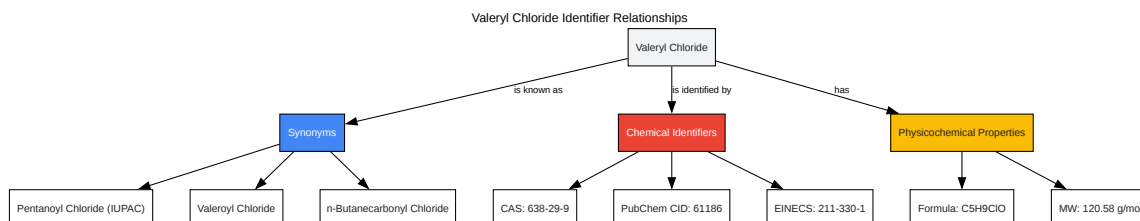
The physical and chemical properties of **valeryl chloride** are crucial for designing experiments, developing synthesis protocols, and ensuring safe handling.

Table 3: Physicochemical Data of **Valeryl Chloride**

Property	Value
Molecular Formula	C ₅ H ₉ ClO[1][4]
Molecular Weight	120.58 g/mol [1][3][4][10]
Appearance	Colorless to pale yellow fuming liquid[1][6][10]
Odor	Pungent, acrid odor[1]
Boiling Point	125-128.4 °C[3][6]
Melting Point	-110 °C[6][9]
Density	1.008 - 1.016 g/cm ³ at 25 °C[3][5][6]
Refractive Index	1.417 - 1.420 at 20 °C[3][6]
Flash Point	23 - 32.8 °C[6]
Water Solubility	Decomposes[6]
Solubility	Soluble in chloroform and ethyl acetate (slightly) [4][6]

Logical Relationship of Identifiers

The various synonyms and identifiers for **valeryl chloride** are interconnected, providing a hierarchical and cross-referenced system for its identification. The IUPAC name provides the systematic nomenclature, from which other names are derived. The CAS number is a unique numerical identifier, while database identifiers like the PubChem CID link to comprehensive chemical information.



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Caption: Interconnectivity of **Valeryl Chloride** Synonyms and Identifiers.

Experimental Protocols

Valeryl chloride is synthesized and utilized in various chemical reactions. A common laboratory-scale synthesis involves the reaction of valeric acid with a chlorinating agent.

Synthesis of **Valeryl Chloride** from Valeric Acid

Objective: To prepare **valeryl chloride** from valeric acid using thionyl chloride.

Materials:

- Valeric acid
- Thionyl chloride (SOCl₂)
- Anhydrous N,N-dimethylformamide (DMF) (catalyst)

- Distillation apparatus
- Reaction flask with a reflux condenser and a gas outlet to a trap

Procedure:

- In a fume hood, a reaction flask is charged with valeric acid.
- Thionyl chloride (typically in a slight molar excess) is added dropwise to the valeric acid at room temperature with stirring.
- A catalytic amount of anhydrous DMF is added to the mixture.
- The reaction mixture is then gently heated to reflux. The reaction progress can be monitored by observing the cessation of gas evolution (HCl and SO₂).
- After the reaction is complete, the excess thionyl chloride is removed by distillation.
- The crude **valeryl chloride** is then purified by fractional distillation to yield the final product.

Note: This reaction should be performed under anhydrous conditions as **valeryl chloride** and thionyl chloride are both moisture-sensitive.[13] All gases evolved are corrosive and toxic, and must be neutralized in a suitable trap.

Applications in Research and Drug Development

Valeryl chloride is a key starting material and intermediate in the synthesis of a variety of organic compounds. Its applications include:

- **Pharmaceuticals:** It is used in the synthesis of active pharmaceutical ingredients (APIs), including irbesartan and valsartan, which are angiotensin II receptor blockers used to treat high blood pressure.[14] It is also a precursor in the production of the anti-inflammatory drug diflucortolone valerate and the psychoactive drug pyrovalerone.[14]
- **Agrochemicals:** **Valeryl chloride** is utilized in the manufacturing of fungicides such as hexaconazole.[14]

- Fine Chemicals: It serves as an intermediate for the production of dyes, textile auxiliaries, and peroxide compounds.
- Organic Synthesis: In a laboratory setting, it is widely used for the introduction of the valeryl group into molecules, for instance, in Friedel-Crafts acylation reactions to produce aryl ketones.[2]

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